

Application Notes and Protocols: PFKFB3-IN-2 (PFK158) in Lung Carcinoma Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pfkfb3-IN-2*

Cat. No.: *B280668*

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Introduction

6-phosphofructo-2-kinase/fructose-2,6-bisphosphatase 3 (PFKFB3) is a critical regulator of glycolysis, a metabolic pathway frequently upregulated in cancer cells to support their rapid proliferation and survival. In lung carcinoma, overexpression of PFKFB3 is associated with aggressive tumor growth and poor prognosis, making it a compelling therapeutic target.

PFKFB3-IN-2, often referred to in scientific literature as PFK158, is a potent and selective small molecule inhibitor of PFKFB3. These application notes provide a comprehensive overview of the use of PFK158 in lung carcinoma research, including its mechanism of action, protocols for key experiments, and expected outcomes.

PFK158 exerts its anti-cancer effects by inhibiting the kinase activity of PFKFB3, leading to a reduction in the intracellular levels of fructose-2,6-bisphosphate (F2,6BP). F2,6BP is a potent allosteric activator of phosphofructokinase-1 (PFK-1), the rate-limiting enzyme of glycolysis. By depleting F2,6BP, PFK158 effectively curtails glycolytic flux, thereby depriving cancer cells of the energy and biosynthetic precursors necessary for their growth and proliferation.

Data Presentation

Table 1: In Vitro Efficacy of PFK158 in Lung Carcinoma Cell Lines

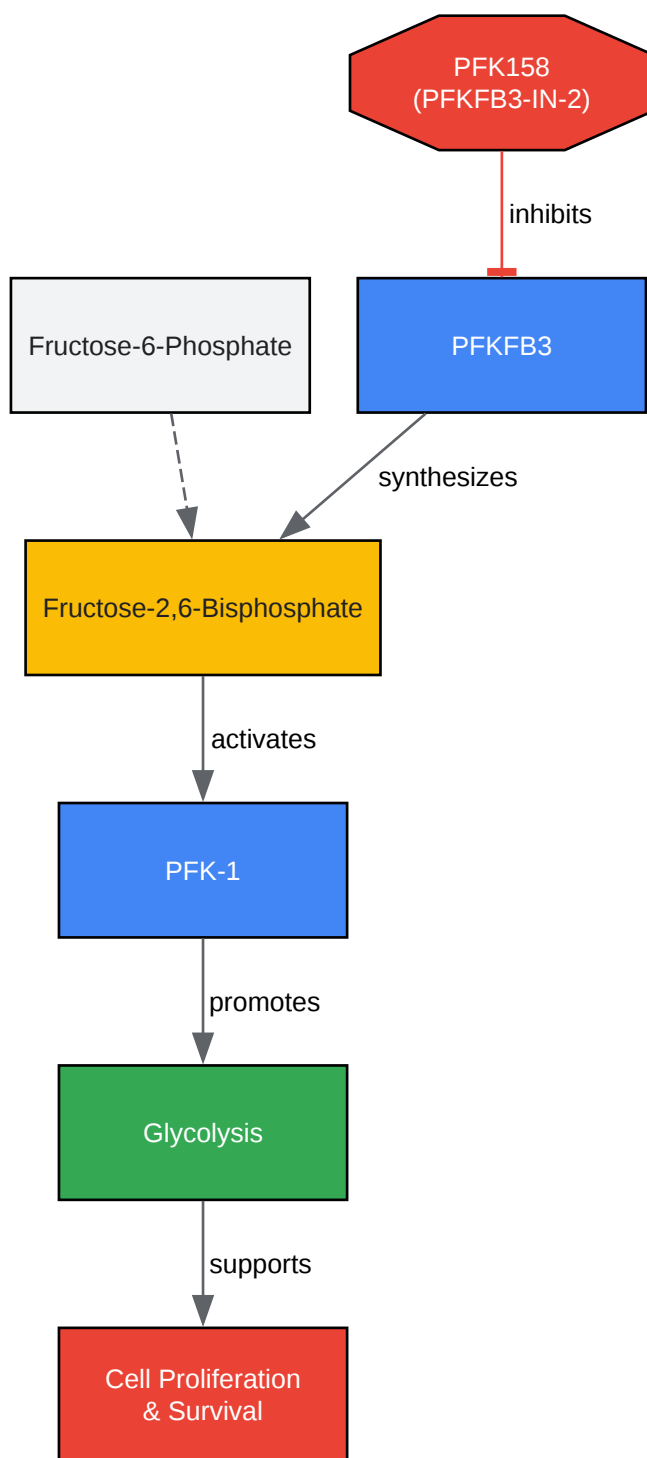
Cell Line	Type	IC50 (μM)	Assay	Reference
H1048	Small Cell Lung Carcinoma (SCLC)	7.1 ± 1.6	MTT Assay (24h)	
H1882	Small Cell Lung Carcinoma (SCLC)	8.4 ± 2.8	MTT Assay (24h)	
H1876	Small Cell Lung Carcinoma (SCLC)	10.1 ± 2.3	MTT Assay (24h)	
DMS53	Small Cell Lung Carcinoma (SCLC)	11.2 ± 2.4	MTT Assay (24h)	
H1048 (CSC- enriched)	Small Cell Lung Carcinoma (SCLC)	2.2 ± 0.8	MTT Assay (24h)	
H1882 (CSC- enriched)	Small Cell Lung Carcinoma (SCLC)	2.6 ± 1.2	MTT Assay (24h)	
H1876 (CSC- enriched)	Small Cell Lung Carcinoma (SCLC)	3.06 ± 0.8	MTT Assay (24h)	
DMS53 (CSC- enriched)	Small Cell Lung Carcinoma (SCLC)	3.6 ± 1.1	MTT Assay (24h)	

Table 2: In Vivo Efficacy of PFK158 in a Small Cell Lung Carcinoma Xenograft Model (H1048 CSC-enriched)

Treatment Group	Dose and Schedule	Average Tumor Weight (g)	Average Tumor Volume (mm ³)	Reference
Untreated Control	Vehicle	1.80 ± 0.6	Not specified	
PFK158	25 mg/kg, i.p., twice/week for 6 doses	0.353 ± 0.28	Significantly reduced	
shPFKFB3	Genetic Knockdown	0.135 ± 0.025	Significantly reduced	

Signaling Pathways and Experimental Workflows

PFKFB3-Mediated Glycolysis and Proliferation in Lung Cancer



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com